

3-Bromo-6-hydroxy-2-methylpyridine molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromo-6-hydroxy-2-methylpyridine

Cat. No.: B1272738

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An In-depth Technical Guide on the Physicochemical Properties of **3-Bromo-6-hydroxy-2-methylpyridine**

For researchers, scientists, and drug development professionals, a precise understanding of the fundamental physicochemical properties of a compound is critical for its application in synthesis and development. This guide provides the core data for **3-Bromo-6-hydroxy-2-methylpyridine**.

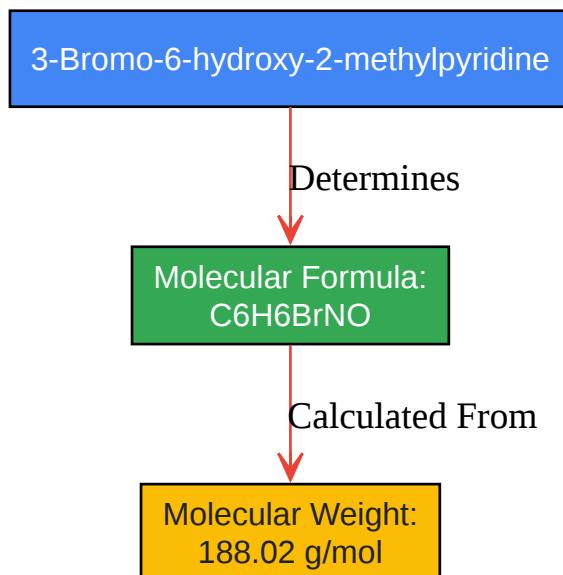
Physicochemical Data Summary

The foundational chemical data for **3-Bromo-6-hydroxy-2-methylpyridine** is presented below. This information is essential for stoichiometric calculations, analytical characterization, and regulatory documentation.

Property	Value
Molecular Formula	C6H6BrNO ^{[1][2]}
Molecular Weight	188.02 g/mol ^{[1][2][3]}

Logical Relationship of Chemical Identifiers

The following diagram illustrates the logical flow from the compound's nomenclature to its empirical formula and calculated molecular weight.



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Caption: Relationship between compound name, formula, and molecular weight.

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References

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